

An In-depth Technical Guide to Biotin-PEG11-oxyamine: Properties and Applications

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Compound of Interest

Compound Name: **Biotin-PEG11-oxyamine**

Cat. No.: **B1192312**

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For researchers, scientists, and professionals in drug development, **Biotin-PEG11-oxyamine** is a valuable bioconjugation reagent. This guide provides a comprehensive overview of its chemical properties, a detailed experimental protocol for its use in glycoprotein labeling, and visualizations to illustrate its mechanism of action and experimental workflow.

Core Concepts: A Bifunctional Linker for Targeted Biotinylation

Biotin-PEG11-oxyamine is a heterobifunctional crosslinker composed of three key components: a biotin moiety, a hydrophilic polyethylene glycol (PEG) spacer, and a reactive oxyamine group. This molecular architecture enables the specific and covalent attachment of biotin to molecules containing an aldehyde or ketone group.

The biotin group serves as a high-affinity tag for detection, purification, or targeting, leveraging its strong and specific interaction with avidin and streptavidin proteins. The oxyamine group provides a chemoselective handle for conjugation. It reacts with aldehydes and ketones under mild conditions to form a stable oxime bond.^[1]

The inclusion of an 11-unit PEG spacer is a critical feature. This hydrophilic chain enhances the aqueous solubility of the entire molecule, mitigating the aggregation issues often associated with hydrophobic biotinylation reagents.^{[2][3]} Furthermore, the long spacer arm minimizes steric hindrance, allowing for more efficient binding of the biotin tag to avidin or streptavidin.

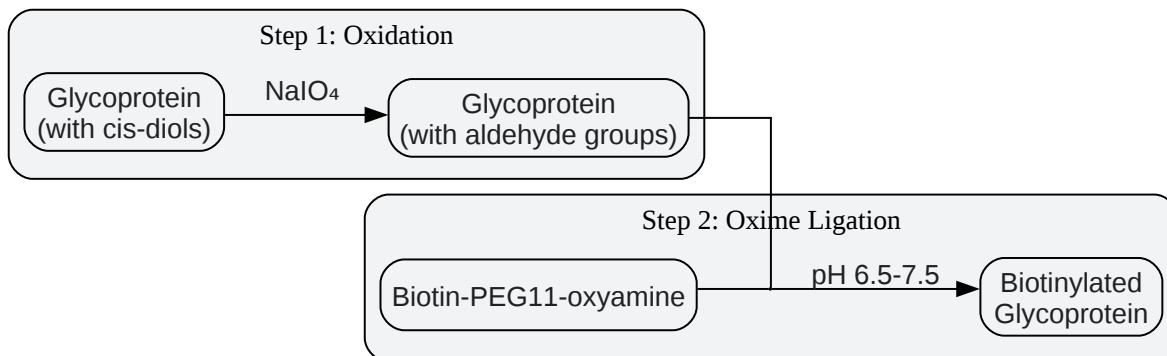
Chemical Properties of Biotin-PEG11-oxyamine

The following table summarizes the key chemical and physical properties of **Biotin-PEG11-oxyamine**. It is important to note that slight variations may exist between different commercial suppliers.

Property	Value	Reference
Molecular Formula	C ₃₄ H ₆₆ N ₄ O ₁₄ S	[4]
Molecular Weight	~787 g/mol	[4]
Purity	>95%	[5]
Appearance	White to off-white solid	N/A
Solubility	Water, DCM, DMF	[5]
Storage Conditions	-20°C, protected from moisture	[4][5]
Reactive Group	Oxyamine (-ONH ₂)	[1]
Reacts With	Aldehydes and Ketones	[1]

Signaling Pathway and Reaction Mechanism

The biotinylation of a glycoprotein using **Biotin-PEG11-oxyamine** is a two-step process. First, the carbohydrate moieties of the glycoprotein are oxidized using a mild oxidizing agent like sodium periodate (NaIO₄). This reaction cleaves the vicinal diols present in the sugar residues to generate reactive aldehyde groups. In the second step, the oxyamine group of **Biotin-PEG11-oxyamine** nucleophilically attacks the newly formed aldehyde, resulting in the formation of a stable oxime linkage.



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Biotinylation via Oxime Ligation

Experimental Protocols: Glycoprotein Biotinylation

This section provides a detailed methodology for the biotinylation of glycoproteins using **Biotin-PEG11-oxyamine**. This protocol is adapted from a general procedure for alkoxyamine-biotin reagents and is directly applicable.[6]

Materials Required:

- Glycoprotein to be labeled
- **Biotin-PEG11-oxyamine**
- Sodium periodate (NaIO₄)
- Anhydrous Dimethylsulfoxide (DMSO)
- Coupling Buffer (e.g., 100 mM sodium phosphate, 150 mM NaCl, pH 7.2-7.5)
- Reaction Quenching Solution (e.g., 1 M Tris-HCl, pH 8.0)
- Purification column (e.g., desalting spin column or size-exclusion chromatography)
- Spectrophotometer

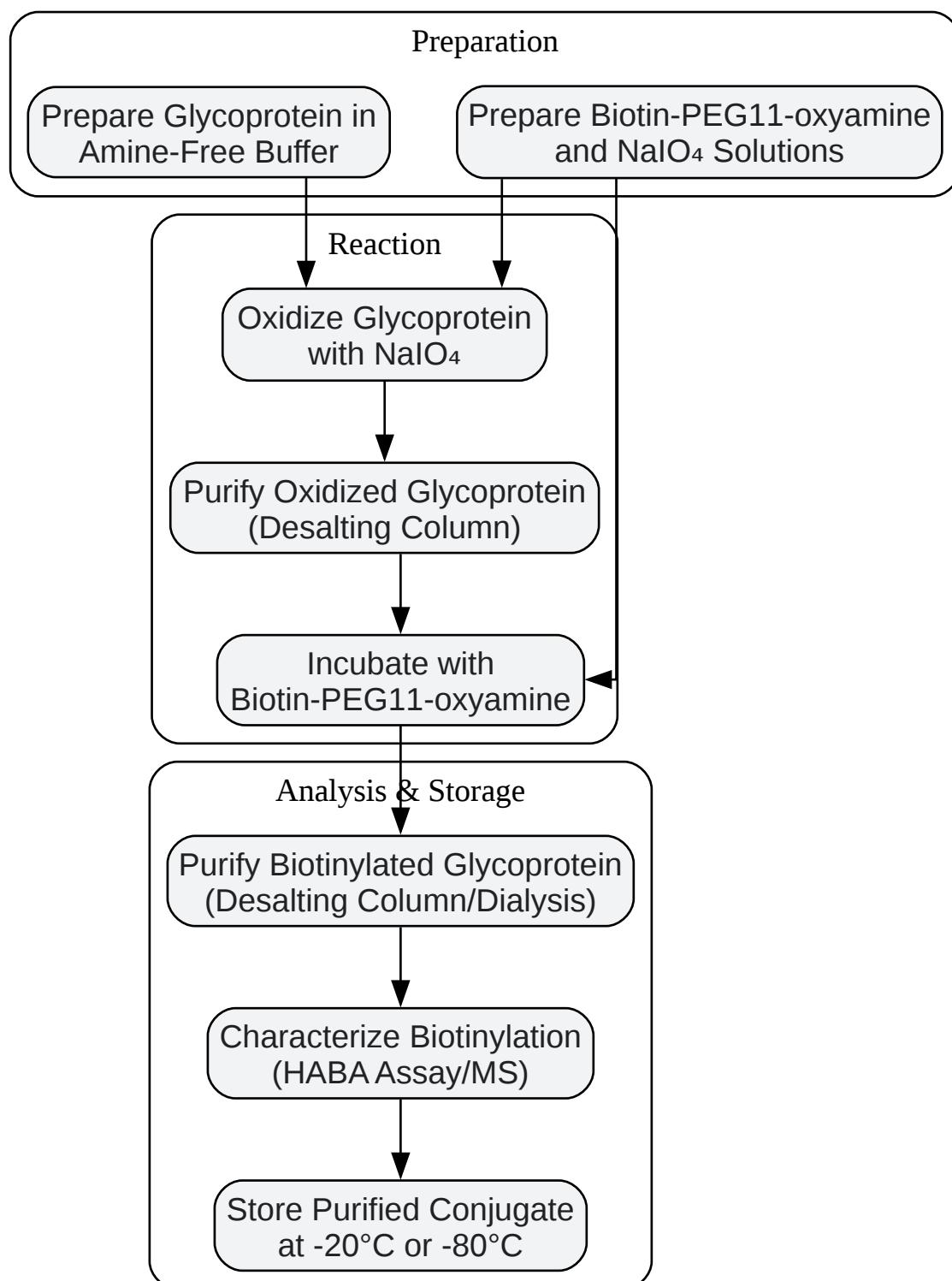
Experimental Procedure:

- Preparation of Glycoprotein:
 - Dissolve the glycoprotein in the Coupling Buffer at a concentration of 1-5 mg/mL.
 - Ensure the buffer is free of primary amines (e.g., Tris) as they can interfere with the reaction.
- Oxidation of Glycoprotein:
 - Prepare a fresh 100 mM stock solution of sodium periodate in water.
 - Add the sodium periodate solution to the glycoprotein solution to a final concentration of 1-10 mM. For selective oxidation of sialic acids, use a final concentration of 1 mM and incubate on ice for 30 minutes in the dark. For general carbohydrate oxidation, use 10 mM and incubate at room temperature for 1-2 hours in the dark.[6]
 - Quench the reaction by adding glycerol to a final concentration of 20 mM and incubating for 10 minutes.
 - Remove excess sodium periodate and byproducts by buffer exchange into the Coupling Buffer using a desalting column.
- Preparation of **Biotin-PEG11-oxyamine** Solution:
 - Equilibrate the vial of **Biotin-PEG11-oxyamine** to room temperature before opening to prevent moisture condensation.
 - Prepare a 50 mM stock solution of **Biotin-PEG11-oxyamine** in anhydrous DMSO.[6]
- Biotinylation Reaction:
 - Add the **Biotin-PEG11-oxyamine** stock solution to the oxidized glycoprotein solution. A 20-50 fold molar excess of the biotin reagent over the glycoprotein is a good starting point, but the optimal ratio should be determined empirically.

- Incubate the reaction mixture for 2-4 hours at room temperature or overnight at 4°C with gentle mixing.
- Purification of Biotinylated Glycoprotein:
 - Remove unreacted **Biotin-PEG11-oxyamine** by buffer exchange using a desalting column or dialysis against the desired storage buffer (e.g., PBS).
- Characterization of Biotinylation:
 - The extent of biotinylation can be determined using a HABA (4'-hydroxyazobenzene-2-carboxylic acid) assay or by mass spectrometry.

Experimental Workflow

The following diagram illustrates the complete experimental workflow for the biotinylation of a glycoprotein with **Biotin-PEG11-oxyamine**.

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Glycoprotein Biotinylation Workflow

Applications in Research and Drug Development

The unique properties of **Biotin-PEG11-oxyamine** make it a versatile tool in various applications:

- Targeted Drug Delivery: Biotinylated antibodies or other targeting ligands can be used to deliver drugs specifically to cancer cells that overexpress biotin receptors.[7]
- Immunoassays: The high affinity of the biotin-avidin interaction is widely exploited in ELISA, Western blotting, and immunohistochemistry for signal amplification and enhanced detection sensitivity.
- Cell Surface Labeling: **Biotin-PEG11-oxyamine** can be used to label cell surface glycoproteins for studies on cellular trafficking and internalization.
- Affinity Purification: The biotin tag allows for the efficient isolation and purification of target molecules using avidin or streptavidin-conjugated resins.
- PROTACs: **Biotin-PEG11-oxyamine** can be used as a PEG-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

In conclusion, **Biotin-PEG11-oxyamine** offers a powerful and versatile solution for the targeted biotinylation of biomolecules. Its favorable chemical properties, coupled with a straightforward and efficient conjugation chemistry, make it an indispensable reagent for researchers and scientists in the field of bioconjugation and drug development.

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